

Preparing Z-YVAD-AFC Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Z-Yvad-afc

Cat. No.: B12318658

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This document provides detailed application notes and a comprehensive protocol for the preparation of a **Z-YVAD-AFC** stock solution in Dimethyl Sulfoxide (DMSO). **Z-YVAD-AFC** is a fluorogenic substrate for caspase-1 and is instrumental in the study of inflammatory signaling pathways and the screening of potential therapeutic agents.

Application Notes

Z-YVAD-AFC (N-Benzoyloxycarbonyl-Tyr-Val-Ala-Asp-7-Amino-4-trifluoromethylcoumarin) is a sensitive and specific substrate for caspase-1 (Interleukin-1 β Converting Enzyme, ICE). Upon cleavage by active caspase-1, the fluorophore 7-Amino-4-trifluoromethylcoumarin (AFC) is released, resulting in a measurable fluorescent signal. This property allows for the quantitative measurement of caspase-1 activity in cell lysates and purified enzyme preparations. The optimal excitation and emission wavelengths for AFC are approximately 400 nm and 505 nm, respectively^{[1][2]}.

Due to its hydrophobic nature, **Z-YVAD-AFC** is sparingly soluble in aqueous solutions but readily dissolves in DMSO, which is the recommended solvent for preparing concentrated stock solutions. These stock solutions can then be diluted into aqueous assay buffers for experimental use. The final concentration of DMSO in the assay should be kept low (typically <1%) to avoid solvent effects on enzyme activity and cell viability.

Quantitative Data Summary

For ease of use and comparison, the following table summarizes the key quantitative data for **Z-YVAD-AFC**.

Property	Value	Reference(s)
Molecular Weight	~719.7 g/mol	[1] [3]
Solubility in DMSO	Up to 100 mg/mL (138.95 mM) with sonication	[1]
Soluble to 14.39 mg/mL		
10 mg/mL	[3]	
Excitation Wavelength	~400 nm	[1] [2]
Emission Wavelength	~505 nm	[1] [2]
Working Concentration	25-50 μ M	[2]

Experimental Protocol: Preparation of Z-YVAD-AFC Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **Z-YVAD-AFC** in DMSO.

Materials:

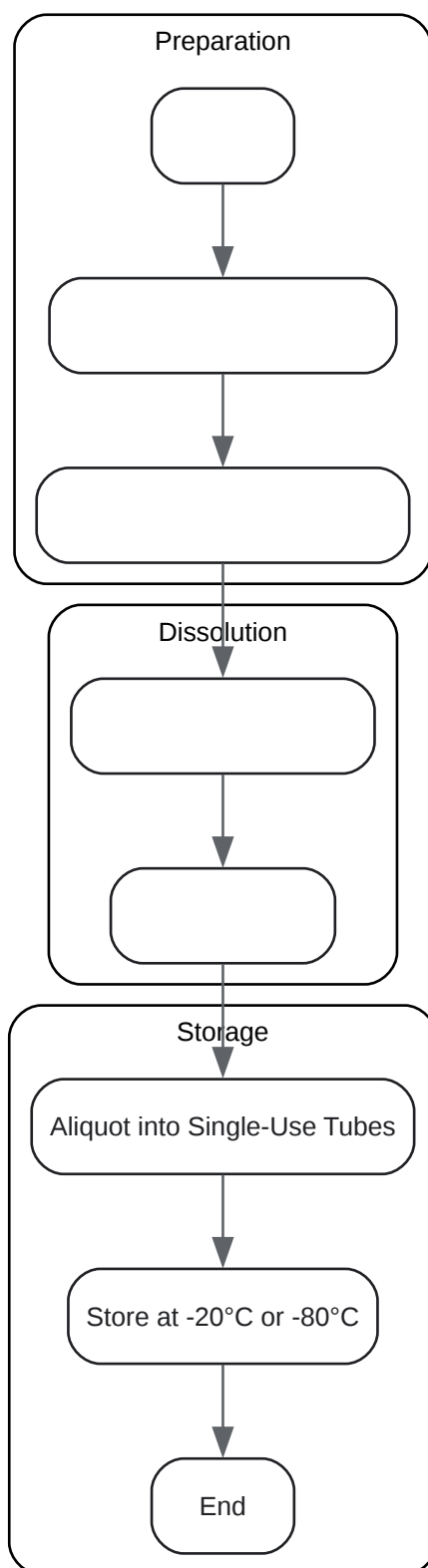
- **Z-YVAD-AFC** powder
- Anhydrous, high-purity DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- (Optional) Sonicator

Procedure:

- **Pre-weighing Preparation:** Allow the **Z-YVAD-AFC** powder vial and the DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing of **Z-YVAD-AFC**:** Carefully weigh the desired amount of **Z-YVAD-AFC** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out approximately 7.2 mg of **Z-YVAD-AFC**.
- **Dissolving in DMSO:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **Z-YVAD-AFC** powder. To continue the example, add 1 mL of DMSO to the 7.2 mg of powder.
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If necessary, brief sonication can be used to aid dissolution[1]. The resulting solution should be clear and colorless.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles and protect from light. Store the aliquots at -20°C or -80°C. When stored properly, the stock solution is stable for at least 6 months at -80°C and for 1 month at -20°C[1][4][5].

Workflow for Preparing **Z-YVAD-AFC** Stock Solution



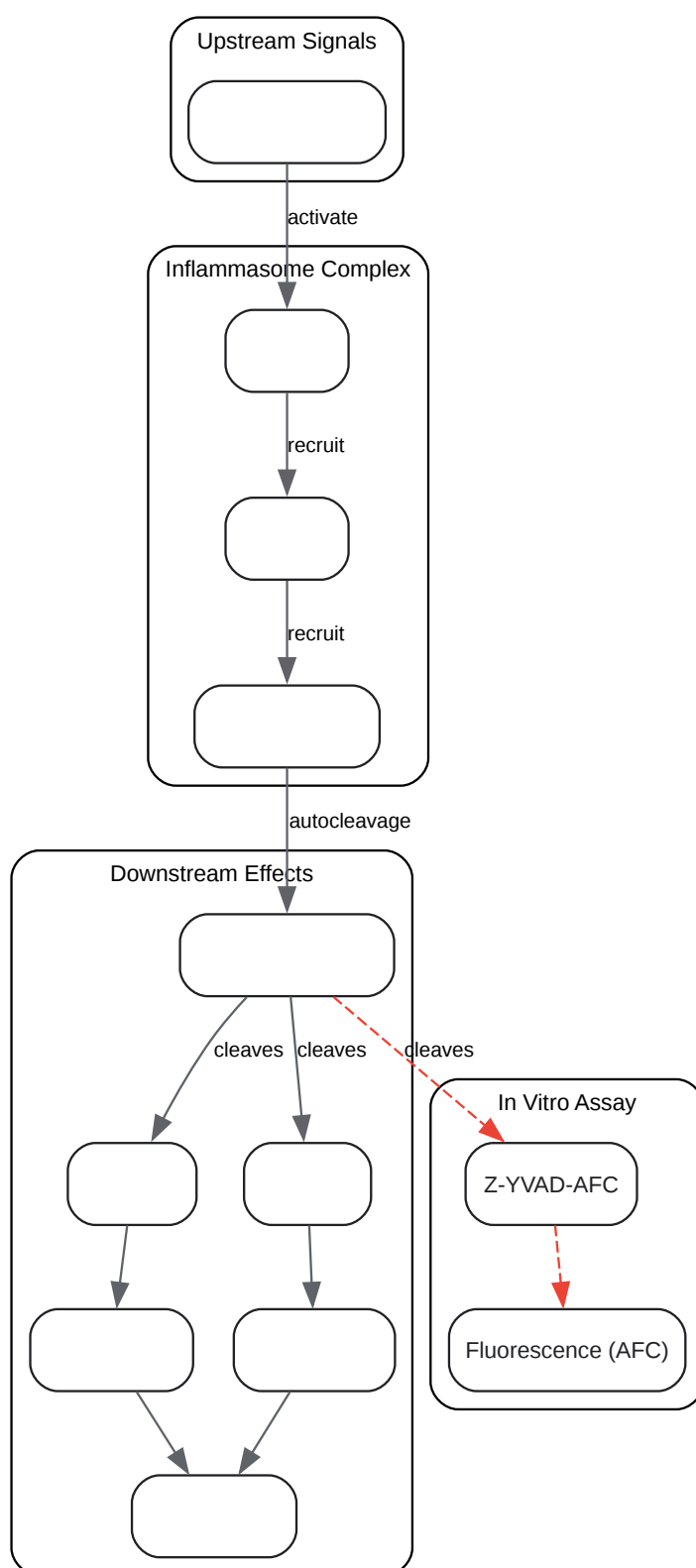
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Caption: Workflow for **Z-YVAD-AFC** stock solution preparation.

Signaling Pathway: Caspase-1 Activation and Inhibition

Caspase-1 is a key mediator of inflammation. It is typically activated within a multi-protein complex called the inflammasome. Upon activation, caspase-1 cleaves pro-inflammatory cytokines, such as pro-IL-1 β and pro-IL-18, into their mature, active forms[6][7]. **Z-YVAD-AFC** serves as a substrate for active caspase-1, allowing for the detection of its enzymatic activity. Related compounds, such as Z-YVAD-FMK, act as irreversible inhibitors of caspase-1 and are used to study the downstream effects of caspase-1 blockade[4][8][9].

Caspase-1 Signaling Pathway and **Z-YVAD-AFC** Interaction



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Caption: Caspase-1 activation and detection by **Z-YVAD-AFC**.

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